

An In-depth Technical Guide to 1-Cyclopentylpropan-2-one

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Compound of Interest

Compound Name: 2-Propanone, 1-cyclopentyl-

Cat. No.: B058136

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties and synthetic pathways related to 1-cyclopentylpropan-2-one, a ketone that serves as a valuable intermediate in the synthesis of various chemical entities.

Physicochemical Properties

1-Cyclopentylpropan-2-one, also known by synonyms such as cyclopentylacetone and 1-cyclopentyl-2-propanone, is a simple ketone with a cyclopentyl substituent. Its fundamental properties are summarized below, providing essential data for experimental design and characterization.

Table 1: Physicochemical Data for 1-Cyclopentylpropan-2-one

Property	Value	Source(s)
Molecular Formula	C ₈ H ₁₄ O	[1][2][3]
Molecular Weight	126.20 g/mol	[2][4]
126.19600 g/mol	[1]	
126.2 g/mol	[3]	
Exact Mass	126.104465066 Da	
126.10400 Da	[1]	[2]
CAS Number	1122-98-1	[1][2][3]

Experimental Protocols

The synthesis of 1-cyclopentylpropan-2-one can be achieved through various organic synthesis methodologies. A common and effective approach is the Friedel-Crafts acylation of cyclopentene with propionyl chloride.

Synthesis of 1-Cyclopentylpropan-2-one via Friedel-Crafts Acylation

This protocol describes a general procedure for the synthesis of 1-cyclopentylpropan-2-one.

Materials:

- Cyclopentene
- Propionyl chloride
- Anhydrous aluminum chloride (AlCl₃) or another suitable Lewis acid (e.g., TiCl₄)[5]
- Anhydrous dichloromethane (DCM) or another inert solvent
- Concentrated hydrochloric acid (HCl)
- Saturated sodium bicarbonate solution (NaHCO₃)

- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Ice

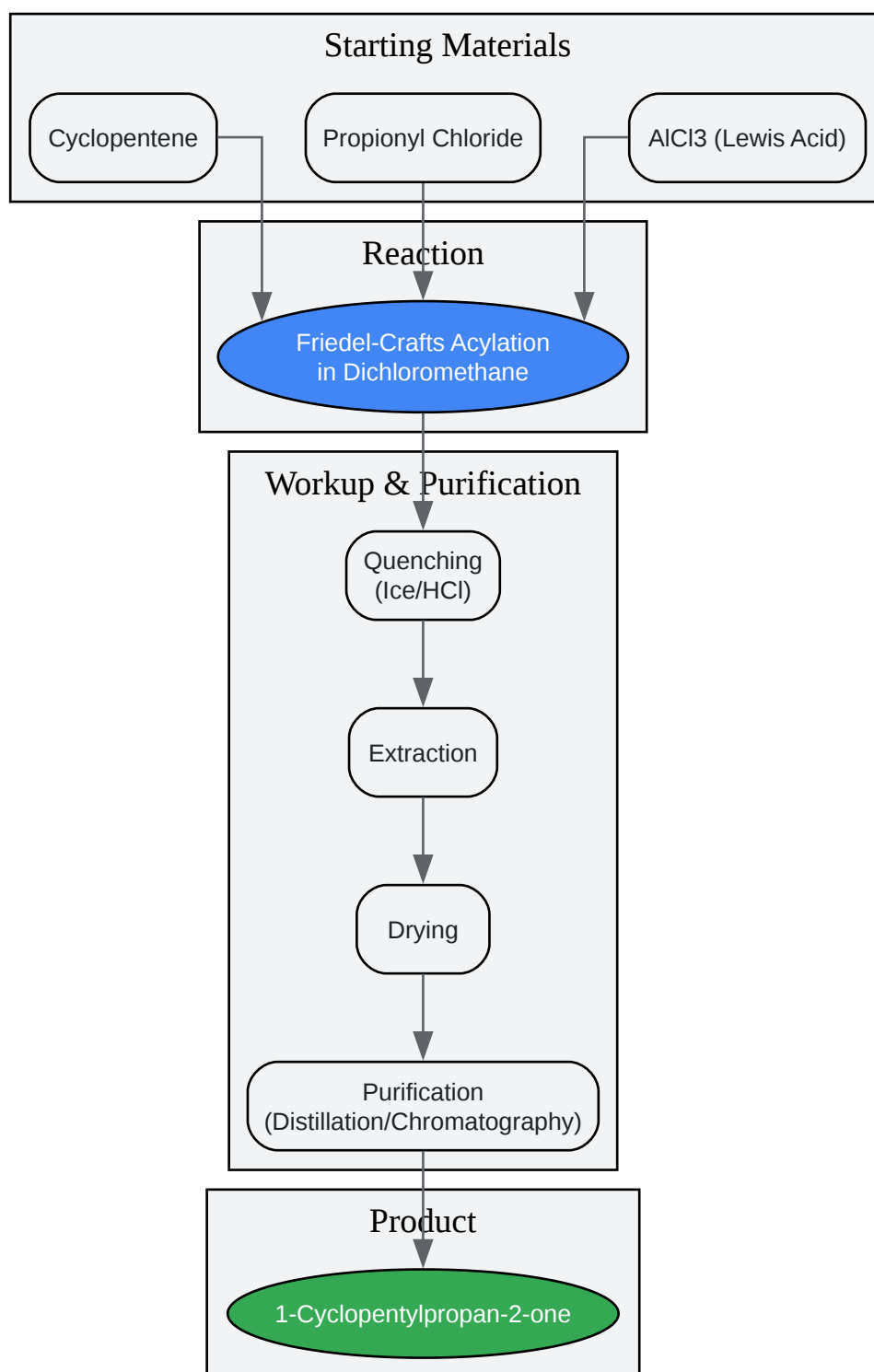
Procedure:

- **Reaction Setup:** In a fume hood, equip a round-bottomed flask with a magnetic stirrer, an addition funnel, and a reflux condenser. Ensure all glassware is dry. The system should be under an inert atmosphere (e.g., nitrogen or argon).
- **Catalyst Suspension:** Suspend anhydrous aluminum chloride in anhydrous dichloromethane in the reaction flask and cool the mixture to 0°C using an ice bath.
- **Formation of Acylium Ion:** Add propionyl chloride dropwise to the cooled suspension of aluminum chloride in dichloromethane. The formation of the acylium ion is an exothermic reaction, so the rate of addition should be controlled to maintain the temperature at 0°C .
- **Acylation Reaction:** After the formation of the acylium ion complex, add a solution of cyclopentene in anhydrous dichloromethane dropwise to the reaction mixture, maintaining the temperature at 0 - 5°C .
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for a designated period. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** Once the reaction is complete, carefully and slowly pour the reaction mixture into a beaker containing a mixture of crushed ice and concentrated hydrochloric acid to decompose the aluminum chloride complex.
- **Workup:** Transfer the mixture to a separatory funnel. Separate the organic layer, and extract the aqueous layer with dichloromethane.
- **Neutralization and Drying:** Combine the organic layers and wash sequentially with water and saturated sodium bicarbonate solution. Dry the organic layer over anhydrous magnesium sulfate.
- **Purification:** Filter off the drying agent and remove the solvent by rotary evaporation. The crude product can be purified by distillation or column chromatography to yield pure 1-

cyclopentylpropan-2-one.

Logical and Experimental Workflows

The synthesis and subsequent application of 1-cyclopentylpropan-2-one can be visualized through the following workflows.



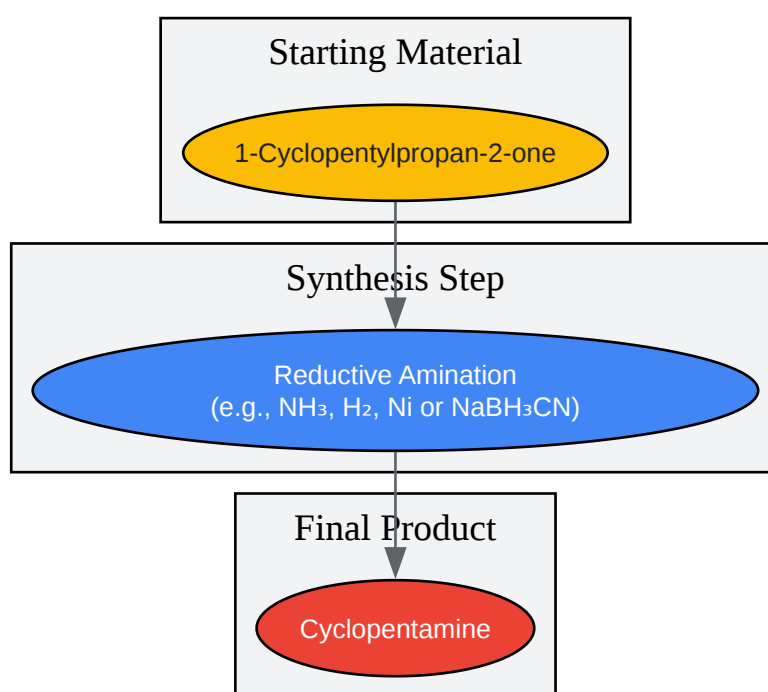
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Caption: Synthesis workflow for 1-cyclopentylpropan-2-one.

Applications in Drug Development

1-Cyclopentylpropan-2-one is a key reagent in the synthesis of various pharmaceutical compounds. One notable application is its use in the production of Cyclopentamine.[3] Cyclopentamine is a vasoconstrictor that functions by promoting the release of the neurotransmitters norepinephrine, epinephrine, and dopamine.[3]

The conversion of 1-cyclopentylpropan-2-one to cyclopentamine typically involves a reductive amination reaction.



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Caption: Pathway to Cyclopentamine synthesis.

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